

Comparative Analysis of Leaching Characteristics: Pentazinc Chromate Octahydroxide vs. Other Chromates

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Pentazinc chromate octahydroxide*

CAS No.: 49663-84-5

Cat. No.: B1419048

[Get Quote](#)

A comprehensive guide for researchers and drug development professionals on the leaching properties of common chromate-based corrosion inhibitors.

This guide provides a detailed comparison of the leaching characteristics of **pentazinc chromate octahydroxide** against other widely used chromate compounds, namely strontium chromate and zinc chromate. Understanding the rate and extent of leachable hexavalent chromium (Cr(VI)) from these compounds is critical for assessing their potential environmental impact and toxicological risk. This document summarizes available quantitative data, details relevant experimental methodologies, and visualizes the cellular mechanisms of chromate toxicity.

Executive Summary

Chromate-based pigments are extensively used as corrosion inhibitors in coatings. However, the presence of hexavalent chromium, a known carcinogen, necessitates a thorough understanding of its potential to leach into the environment. This guide consolidates available data on the leaching of **pentazinc chromate octahydroxide**, strontium chromate, and zinc

chromate. While direct comparative studies are limited, available information suggests that **pentazinc chromate octahydroxide** exhibits lower solubility compared to strontium chromate and some forms of zinc chromate, implying a potentially lower leaching rate. This guide presents the available data to inform material selection and risk assessment.

Comparative Leaching Data

The following table summarizes the available quantitative data on the leaching of hexavalent chromium from **pentazinc chromate octahydroxide**, strontium chromate, and zinc chromate. It is important to note that direct comparative studies under identical conditions are scarce in the published literature. The data presented here are compiled from various sources and should be interpreted with consideration of the different experimental conditions.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Note: The lack of standardized, direct comparative leaching data for **pentazinc chromate octahydroxide** is a significant data gap. The terms "slightly soluble" and "sparingly soluble" are qualitative and do not provide a basis for direct quantitative comparison. The leaching rate of strontium chromate is provided from a study on pigmented organic coatings and may vary depending on the coating formulation.[4]

Experimental Protocols for Leaching Assessment

A standardized method for assessing the leachability of metals from solid matrices is crucial for obtaining comparable data. The ASTM D5517-14: Standard Test Method for Determining Extractability of Metals from Art Materials provides a relevant and rigorous protocol that can be adapted for testing the leaching of chromates from pigments.[5][6] This method simulates the

acid potential of gastric juice and is designed to indicate the solubility of metals in a weak acid medium.^{[5][7]}

Summary of ASTM D5517-14 Protocol:

1. Objective: To determine the amount of soluble metals that can be extracted from a material under conditions that simulate ingestion.^{[5][7]}

2. Reagents and Materials:

- Extraction Fluid: 0.07 N Hydrochloric Acid (HCl).
- Sample: A representative sample of the chromate pigment or the coating containing the pigment.
- Apparatus: pH meter, centrifuge, analytical balance, appropriate glassware, and an instrument for elemental analysis (e.g., Inductively Coupled Plasma Mass Spectrometry - ICP-MS).

3. Procedure:

- A known mass of the sample is suspended in the extraction fluid at a specific solid-to-liquid ratio.
- The suspension is agitated continuously for a defined period (e.g., 2 hours) at a controlled temperature (37 ± 1 °C) to simulate human body temperature.^[5]
- The pH of the suspension is monitored and adjusted if necessary.
- After the extraction period, the solid and liquid phases are separated by centrifugation and filtration.
- The concentration of the metal of interest (in this case, chromium) in the liquid extract is determined using a suitable analytical technique like ICP-MS.

4. Data Analysis: The results are typically reported as the mass of the leached metal per unit mass of the original sample (e.g., mg/kg).

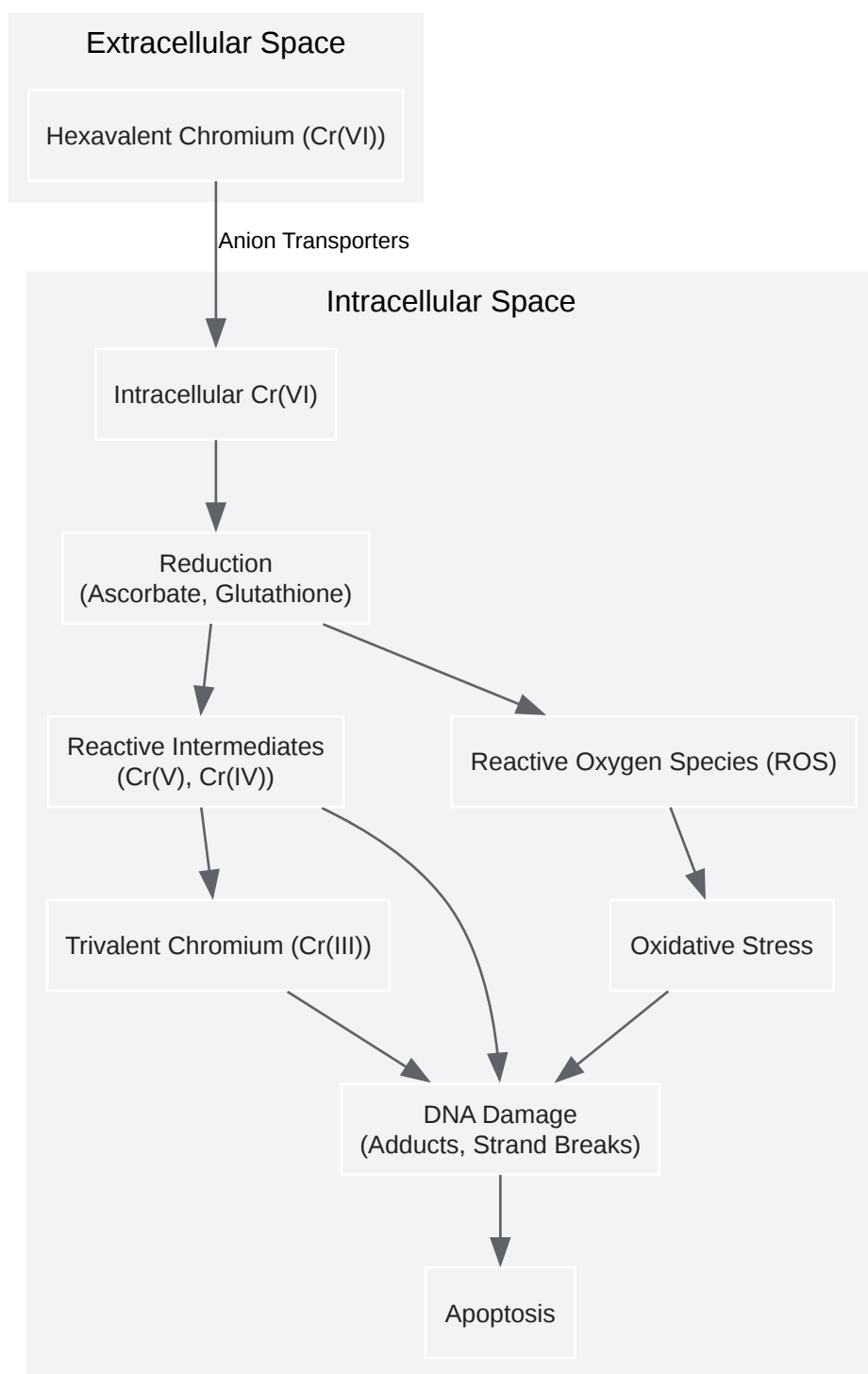
The following workflow diagram illustrates the key steps of the ASTM D5517-14 protocol.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. chembk.com \[chembk.com\]](https://chembk.com)
- [2. Zinc Chromate | ZnCrO4 | CID 26089 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Zinc chromate CAS#: 13530-65-9 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [4. Registration Dossier - ECHA \[echa.europa.eu\]](https://echa.europa.eu)
- [5. standards.iteh.ai \[standards.iteh.ai\]](https://standards.iteh.ai)
- [6. lonroy.com \[lonroy.com\]](https://lonroy.com)
- [7. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- To cite this document: BenchChem. [Comparative Analysis of Leaching Characteristics: Pentazinc Chromate Octahydroxide vs. Other Chromates]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1419048#leaching-characteristics-of-pentazinc-chromate-octahydroxide-compared-to-other-chromates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)